

Catalytic Applications of Hexaaquaaluminum(III) Complexes in Organic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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This document provides detailed application notes and experimental protocols for the use of hexaaquaaluminum(III) complexes as efficient and environmentally benign Lewis acid catalysts in various organic transformations. The focus is on practical applications in synthetic chemistry, particularly relevant to drug discovery and development, emphasizing procedural details, quantitative data, and mechanistic insights.

Introduction to Hexaaquaaluminum(III) Catalysis

Hexaaquaaluminum(III) complexes, such as hexaaquaaluminum(III) tetrafluoroborate ([--INVALID-LINK--3](#)) and hexaaquaaluminum(III) methanesulfonate ([--INVALID-LINK--3](#)), are emerging as versatile, water-tolerant, and recyclable Lewis acid catalysts.^[1] Their catalytic activity stems from the high charge density of the Al^{3+} ion, which coordinates to carbonyl groups, activating them towards nucleophilic attack.^[1] These complexes offer a safer and more economical alternative to traditional, often hazardous, Lewis acids. This document outlines their application in key organic reactions.

Synthesis of Hexaaquaaluminum(III) Tetrafluoroborate Catalyst

A reliable method for the preparation of [--INVALID-LINK--](#) involves the reaction of aluminum triisopropoxide with tetrafluoroboric acid, providing a catalyst of high purity and activity.^[2]

Experimental Workflow: Catalyst Synthesis

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References

- 1. Synthesis and crystal structures of $[\text{Al}(\text{H}_2\text{O})_6](\text{SO}_4)\text{NO}_3 \cdot 2\text{H}_2\text{O}$ and $[\text{Al}(\text{H}_2\text{O})_6](\text{SO}_4)\text{Cl} \cdot \text{H}_2\text{O}$ - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. web.pkusz.edu.cn [web.pkusz.edu.cn]
- To cite this document: BenchChem. [Catalytic Applications of Hexaaquaaluminum(III) Complexes in Organic Synthesis: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081225#catalytic-activity-of-hexaaquaaluminum-complexes>]

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